

# Environmental Fate and Mobility of Metribuzin in Diverse Soil Matrices: A Technical Guide

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## Compound of Interest

Compound Name: *Metribuzin*

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This technical guide provides a comprehensive overview of the environmental fate and mobility of the herbicide **Metribuzin** in various soil types. **Metribuzin**, a triazinone herbicide, is extensively used for the control of broadleaf weeds and grasses in a variety of crops. Understanding its behavior in the soil is paramount for assessing its potential environmental impact, ensuring its efficacy, and developing strategies for sustainable agricultural practices. This document delves into the key processes governing its persistence, degradation, and transport in the soil environment, supported by quantitative data, detailed experimental protocols, and visual representations of critical pathways and workflows.

## Physicochemical Properties of Metribuzin

**Metribuzin's** environmental behavior is intrinsically linked to its chemical and physical properties.

Property	Value	Reference
Chemical Formula	C8H14N4OS	[1]
Molecular Weight	214.29 g/mol	[1]
Water Solubility	1050 - 1220 mg/L at 20°C	[1][2][3]
Vapor Pressure	<1.3 mPa at 20°C	[3]
Log Kow (Octanol-Water Partition Coefficient)	1.6 - 1.7	[3]
pKa	1.0	[3]

## Adsorption and Desorption in Soil

The retention of **Metribuzin** in soil is primarily governed by adsorption to soil particles, a process significantly influenced by soil composition.

### Factors Influencing Adsorption

The primary soil characteristics affecting **Metribuzin** adsorption are:

- **Organic Matter:** A positive correlation exists between organic carbon content and **Metribuzin** adsorption.[4][5][6] Soils with higher organic matter exhibit greater adsorption, reducing the amount of **Metribuzin** in the soil solution and thus its mobility.
- **Clay Content:** Clay minerals also contribute to the adsorption of **Metribuzin**, with a positive correlation observed between clay content and adsorption.[4][5]
- **Soil pH:** Adsorption of **Metribuzin** is negatively correlated with soil pH.[4][5][6] As pH decreases, adsorption tends to increase.

### Adsorption Coefficients

The extent of **Metribuzin** adsorption is quantified using the soil-water partition coefficient (Kd) and the organic carbon-water partition coefficient (Koc).

Table 1: **Metribuzin** Adsorption Coefficients in Various Soil Types

Soil Type	% Organic Carbon (OC)	% Clay	pH	Kd (mL/g)	Koc (mL/g)	Reference
Sandy Loam	1.1	-	6.6	0.0182	3.14	[3]
Silt Loam	2.9	-	5.9	0.221	14.5	[3]
Clay Loam	2.2	-	6.4	0.196	17.0	[3]
Sand	1.0	-	4.3	0.246	46.7	[3]
Soil 1	2.15	31.8	7.6	-	291.94	[4]
Soil 2	0.82	21.6	7.9	-	114.63	[4]
Soil 3	0.95	28.2	7.8	-	109.47	[4]
Soil 4	1.21	24.4	7.7	-	85.12	[4]
Soil 5	1.58	45.4	7.5	-	132.28	[4]
Soil 6	0.71	20.2	8.1	-	97.18	[4]
Soil 7	0.53	13.4	8.2	-	33.68	[4]
Soil 8	1.89	38.6	7.4	-	215.34	[4]
Various Soils	-	-	-	-	60 (average)	[2]

## Degradation in Soil

The primary mechanism for **Metribuzin** dissipation from soil is microbial degradation.[7]

## Factors Influencing Degradation

- **Microbial Activity:** The rate of degradation is highly dependent on the population and activity of soil microorganisms.

- Temperature and Moisture: Optimal conditions for microbial activity, such as moderate temperatures and adequate soil moisture, accelerate degradation.[\[7\]](#)
- Soil pH: Soil pH can influence microbial populations and thus the rate of degradation.
- Organic Amendments: The addition of organic matter can either inhibit or accelerate **Metribuzin** breakdown, depending on the nature of the amendment.

## Degradation Half-Life (DT50)

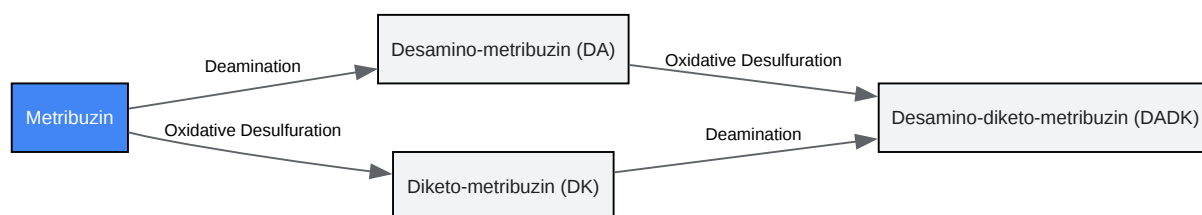
The persistence of **Metribuzin** in soil is often expressed as its half-life (DT50), the time required for 50% of the initial concentration to dissipate.

Table 2: **Metribuzin** Degradation Half-Life (DT50) in Different Soil Types

Soil Type	DT50 (days)	Conditions	Reference
Sandy Loam	172	Aerobic	<a href="#">[3]</a>
Sandy Loam	439	Anaerobic	<a href="#">[3]</a>
Field Dissipation	30 - 60	Typical	<a href="#">[3]</a>
Clay Loam	11.36	Lab Incubation	<a href="#">[8]</a>
Sandy Loam-1	17.55	Lab Incubation	<a href="#">[8]</a>
Sandy Loam-2	14.93	Lab Incubation	<a href="#">[8]</a>
General	30	Average	<a href="#">[2]</a>
Field Study	7 - 19	-	<a href="#">[9]</a>
Field Study	20.7 - 41.1	Unamended Soil	<a href="#">[10]</a>

## Degradation Pathway

**Metribuzin** degrades in soil to form several key metabolites. The primary degradation products are desamino-**metribuzin** (DA), diketo-**metribuzin** (DK), and desamino-diketo-**metribuzin** (DADK).[\[11\]](#)[\[12\]](#)



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Caption: Microbial degradation pathway of **Metribuzin** in soil.

## Mobility and Leaching in Soil

**Metribuzin** is considered to be a mobile herbicide, with its potential for leaching being a significant environmental concern.

### Factors Influencing Mobility

- **Soil Texture:** Leaching is more pronounced in coarse-textured soils, such as sandy soils, due to their lower adsorption capacity and higher water infiltration rates.[7]
- **Organic Matter and Clay Content:** As previously discussed, higher organic matter and clay content reduce mobility by increasing adsorption.
- **Rainfall and Irrigation:** The amount and intensity of water movement through the soil profile are critical drivers of leaching.

### Leaching Studies

Leaching potential is often assessed using soil column experiments. Studies have shown that **Metribuzin** can leach to considerable depths, particularly in sandy soils. For instance, in one study, **Metribuzin** reached a depth of 20 cm in a wet sandy-loam soil and 45 cm in a dry sandy soil.[13]

## Experimental Protocols

### Adsorption-Desorption Study: Batch Equilibrium Method

This method is widely used to determine the adsorption and desorption characteristics of **Metribuzin** in soil.

Protocol:

- Soil Preparation: Air-dry soil samples are passed through a 2-mm sieve.
- Solution Preparation: A stock solution of **Metribuzin** is prepared in a 0.01 M CaCl<sub>2</sub> solution. A series of working solutions with varying concentrations (e.g., 0.07, 0.1, 0.3, 0.5, 0.7, 1 mg/L) are prepared by dilution.[\[4\]](#)
- Adsorption Phase:
  - A known mass of soil (e.g., 5 g) is placed in a centrifuge tube.[\[4\]](#)
  - A specific volume of a **Metribuzin** working solution (e.g., 25 mL) is added to the tube.[\[4\]](#)
  - The tubes are shaken for a predetermined time (e.g., 24 hours) at a constant temperature (e.g., 25°C) to reach equilibrium.[\[4\]](#)
  - The suspension is then centrifuged to separate the soil from the solution.
  - The concentration of **Metribuzin** remaining in the supernatant is determined using an appropriate analytical method (e.g., HPLC).
  - The amount of **Metribuzin** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution.
- Desorption Phase:
  - After the adsorption phase, a known volume of the supernatant is removed and replaced with a **Metribuzin**-free CaCl<sub>2</sub> solution.
  - The tubes are shaken again for the same equilibrium period.
  - The concentration of **Metribuzin** desorbed into the solution is measured. This process can be repeated for several cycles.

## Mobility Study: Soil Column Leaching

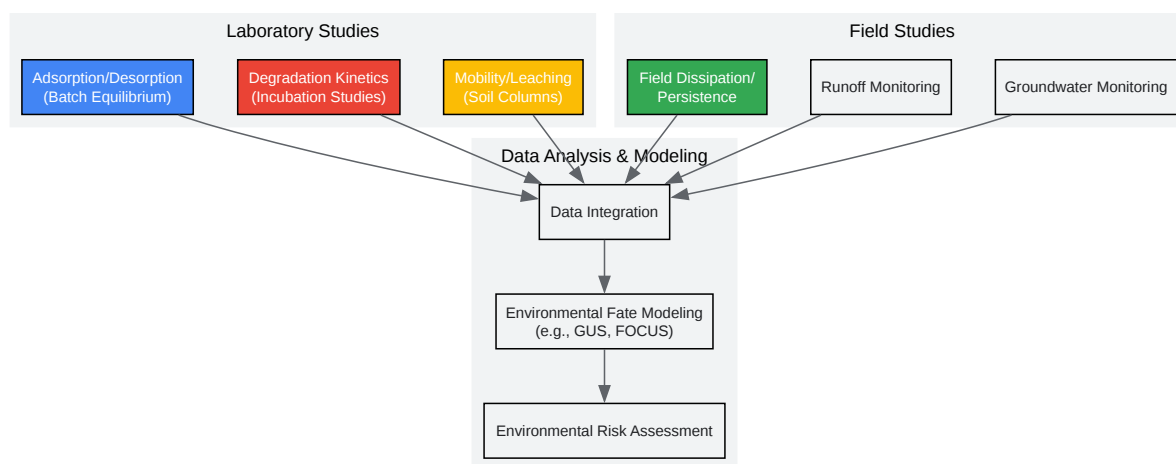
This method simulates the movement of **Metribuzin** through the soil profile.

Protocol:

- Column Preparation: PVC or glass columns (e.g., 10.5 cm internal diameter, 60 cm length) are uniformly packed with air-dried, sieved soil.[14]
- Pre-conditioning: The soil columns are pre-wetted, often by capillary saturation, and allowed to drain to field capacity.[15]
- Herbicide Application: A known amount of **Metribuzin** is applied uniformly to the surface of the soil column.
- Leaching Simulation: A simulated rainfall or irrigation event is applied to the top of the column using a specific volume of water over a set period.
- Leachate Collection: The effluent (leachate) from the bottom of the column is collected at regular intervals.
- Soil Sectioning: After the leaching event, the soil column is sectioned into specific depth increments (e.g., 0-5 cm, 5-10 cm, etc.).[15]
- Analysis: The concentration of **Metribuzin** in the leachate and in each soil section is determined to create a mobility profile.

## Experimental and Logical Workflow

The assessment of the environmental fate of **Metribuzin** typically follows a structured workflow, integrating laboratory and field studies.



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Caption: General workflow for assessing the environmental fate of **Metribuzin**.

## Conclusion

The environmental fate and mobility of **Metribuzin** are complex processes dictated by a combination of its inherent physicochemical properties and the diverse characteristics of the soil environment. Its moderate persistence and potential for leaching, particularly in soils with low organic matter and clay content, underscore the importance of careful management practices to mitigate the risk of water contamination. The data and protocols presented in this guide provide a foundational understanding for researchers and professionals to further investigate and model the behavior of **Metribuzin**, contributing to the development of safer and more effective weed management strategies.



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## References

- 1. Metribuzin | C<sub>8</sub>H<sub>14</sub>N<sub>4</sub>O<sub>5</sub> | CID 30479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. extension.umd.edu [extension.umd.edu]
- 3. ars.usda.gov [ars.usda.gov]
- 4. jast.modares.ac.ir [jast.modares.ac.ir]
- 5. Adsorption and Desorption Behavior of Herbicide Metribuzin in Different Soils of Iran [jast.modares.ac.ir]
- 6. researchgate.net [researchgate.net]
- 7. objects.lib.uidaho.edu [objects.lib.uidaho.edu]
- 8. Development of a Preemergent Nanoherbicide: From Efficiency Evaluation to the Assessment of Environmental Fate and Risks to Soil Microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. researchgate.net [researchgate.net]
- 13. Leaching of flumioxazin and metribuzin under greenhouse conditions - Advances in Weed Science [awsjournal.org]
- 14. isws.org.in [isws.org.in]
- 15. Herbicide Leaching in Soil with Different Properties: Perspectives from Commercial Formulations and Analytical Standards - PMC [pmc.ncbi.nlm.nih.gov]
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